

An In-depth Technical Guide to the Physical and Chemical Properties of Tetramethyllead

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Compound of Interest

Compound Name: Tetramethyllead

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Introduction

Tetramethyllead (TML), with the chemical formula $(\text{CH}_3)_4\text{Pb}$, is an organometallic compound that historically saw widespread use as an antiknock additive in gasoline.^{[1][2][3]} Despite its phasing out in many countries due to environmental and health concerns, its unique chemical properties and toxicological profile continue to be of interest to researchers in various fields, including toxicology, environmental science, and organometallic chemistry. This guide provides a comprehensive overview of the physical and chemical properties of **tetramethyllead**, detailed experimental protocols for its synthesis and analysis, and a visualization of its metabolic pathway.

Physical Properties of Tetramethyllead

Tetramethyllead is a colorless, volatile liquid with a slightly sweet or fruity odor.^{[4][5][6]} It is often dyed red, orange, or blue for commercial purposes.^{[4][5]} It is denser than water and is insoluble in water, but soluble in many organic solvents such as benzene, petroleum ether, and alcohol.^{[4][5][6][7]}

Table 1: Quantitative Physical Properties of Tetramethyllead

Property	Value	Source(s)
Molecular Formula	C ₄ H ₁₂ Pb	[5]
Molecular Weight	267.34 g/mol	[5]
CAS Number	75-74-1	[5]
Appearance	Colorless liquid	[4][5]
Odor	Slightly sweet, fruity	[4][5][6]
Density	1.995 g/cm ³ at 20 °C	[1]
Melting Point	-27.5 °C (-17.5 °F)	[1]
Boiling Point	110 °C (230 °F) at 760 mmHg	[1]
Vapor Pressure	22 mmHg at 20 °C (68 °F)	[8]
Flash Point	37.8 °C (100.0 °F) (closed cup)	[1]
Water Solubility	Insoluble	[7]
Solubility in Organic Solvents	Soluble in benzene, petroleum ether, alcohol	[4][5][6][7]
Refractive Index	1.5128 at 20 °C	[8]
Viscosity	0.57 cP at 20 °C	
Heat of Combustion	-3285 kJ/mol	[9]
Heat of Vaporization	34.5 kJ/mol	[9]
Ionization Potential	8.50 eV	[6]
Lower Explosive Limit	1.8%	

Chemical Properties of Tetramethyllead

Tetramethyllead is a relatively stable compound but is sensitive to heat, light, and strong oxidizing agents.[4] It is a flammable liquid and poses a moderate fire risk.[4]

Decomposition: Upon heating to temperatures above 90-100 °C, **tetramethyllead** can decompose, potentially explosively, to form elemental lead and methyl radicals.^[10] This thermal decomposition was the basis of early experiments to generate free methyl radicals for research purposes.^[10] The decomposition can also produce toxic fumes of lead and carbon monoxide.^{[4][5][11]}

Reactivity with Oxidizers: **Tetramethyllead** can react vigorously with strong oxidizing agents.^{[4][5]}

Incompatibilities: It is incompatible with strong acids and chemically active metals.^[5]

Experimental Protocols

Synthesis of Tetramethyllead

Two primary methods for the laboratory and industrial synthesis of **tetramethyllead** are the Grignard reaction and the reaction of a sodium-lead alloy with methyl chloride.

1. Grignard Synthesis

This method involves the reaction of a Grignard reagent, typically methylmagnesium chloride (CH_3MgCl), with lead(II) chloride (PbCl_2).^{[10][12]}

- Reaction: $2 \text{PbCl}_2 + 4 \text{CH}_3\text{MgCl} \rightarrow (\text{CH}_3)_4\text{Pb} + \text{Pb} + 4 \text{MgCl}_2$
- Methodology:
 - All glassware must be thoroughly dried to exclude moisture, as Grignard reagents are highly reactive with water.
 - Methylmagnesium chloride is prepared in anhydrous diethyl ether or tetrahydrofuran (THF).
 - Lead(II) chloride is added to the Grignard solution, and the mixture is stirred.
 - The reaction is typically exothermic and may require cooling to control the reaction rate.
 - After the reaction is complete, the mixture is hydrolyzed, usually with a dilute acid.

- The organic layer containing **tetramethyllead** is separated.
- The **tetramethyllead** can be purified by distillation under reduced pressure.[10]

2. Sodium-Lead Alloy Method

This was a common industrial method for producing **tetramethyllead**. [13]

- Reaction: $4 \text{ NaPb} + 4 \text{ CH}_3\text{Cl} \rightarrow (\text{CH}_3)_4\text{Pb} + 4 \text{ NaCl} + 3 \text{ Pb}$
- Methodology:
 - A sodium-lead alloy (NaPb) is reacted with methyl chloride under pressure.
 - The reaction often requires a catalyst, such as an aluminum compound.[14][15]
 - The reaction is carried out in an autoclave at elevated temperatures and pressures.[13]
 - After the reaction, the **tetramethyllead** is separated from the solid byproducts (NaCl and excess Pb) by steam distillation.[14]

Determination of Physical and Chemical Properties

A variety of analytical techniques are employed to characterize **tetramethyllead**.

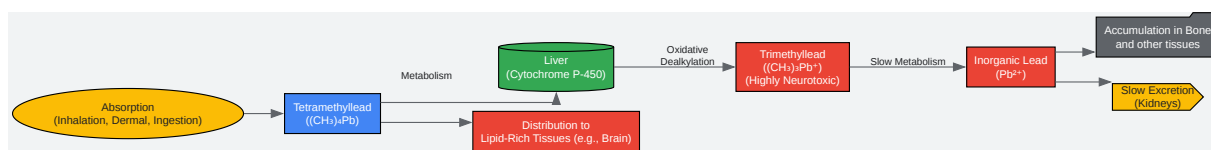
- Gas Chromatography (GC): GC is used to separate **tetramethyllead** from other volatile compounds, particularly in gasoline samples. It can be coupled with various detectors for quantification.[16]
- Mass Spectrometry (MS): GC-MS is a powerful tool for the identification and quantification of **tetramethyllead**. The mass spectrum of **tetramethyllead** shows a characteristic pattern of lead isotopes and fragmentation.[17][18]
- Inductively Coupled Plasma Mass Spectrometry (ICP-MS): GC-ICP-MS offers very high sensitivity and selectivity for the analysis of organolead compounds, including **tetramethyllead**, in environmental samples.[19][20]

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR spectroscopy can be used to confirm the structure of **tetramethyllead**.^[7]
- Calorimetry: Rotating-bomb calorimetry has been used to determine the heat of formation of **tetramethyllead**.^{[4][21]}
- Vapor Pressure Measurement: The vapor pressure of **tetramethyllead** can be measured using various methods, such as a static or dynamic apparatus, over a range of temperatures.

Metabolic and Toxic Pathway of Tetramethyllead

Tetramethyllead is highly toxic and can be absorbed through inhalation, ingestion, and skin contact.^{[2][22]} Its toxicity is primarily due to its metabolism in the body.

The primary metabolic pathway involves the oxidative dealkylation of **tetramethyllead** in the liver, catalyzed by cytochrome P-450 enzymes.^[2] This process converts **tetramethyllead** into the highly neurotoxic metabolite, trimethyllead ($(\text{CH}_3)_3\text{Pb}^+$).^[2] Trimethyllead is then slowly further metabolized to inorganic lead (Pb^{2+}), which can accumulate in bone and other tissues, leading to chronic lead poisoning.^[2]



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Caption: Metabolic pathway of **tetramethyllead**.

Conclusion

Tetramethyllead possesses a unique set of physical and chemical properties that made it an effective antiknock agent but also a significant environmental and health hazard.

Understanding these properties, the methods for its synthesis and analysis, and its metabolic

fate is crucial for researchers in toxicology, environmental remediation, and related scientific disciplines. The information presented in this guide provides a detailed technical foundation for professionals working with or studying this important organometallic compound.

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